

An In-depth Technical Guide to Phenyl Acetylsalicylate (CAS 134-55-4)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Phenyl acetylsalicylate

Cat. No.: B085901

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Introduction

Phenyl acetylsalicylate, identified by CAS number 134-55-4, is a dual-ester derivative of salicylic acid.^[1] Structurally, it combines an acetylsalicylic acid moiety with a phenyl group through an ester linkage, effectively making it an ester of aspirin.^{[1][2]} Also known by synonyms such as acetylsalol and vesipyrin, this compound is of significant interest in medicinal chemistry, particularly in the context of prodrug design and as a derivative of the widely studied acetylsalicylic acid.^{[1][2][3]} Its chemical structure makes it susceptible to hydrolysis, a key characteristic that influences its stability and potential biological activity.^[1]

Physicochemical and Spectroscopic Properties

The fundamental properties of **Phenyl acetylsalicylate** are summarized below. These data are crucial for its handling, formulation, and analysis.

Property	Value	Reference(s)
CAS Registry Number	134-55-4	[4]
Molecular Formula	C ₁₅ H ₁₂ O ₄	[1][4]
Molecular Weight	256.25 g/mol	[1][4]
IUPAC Name	phenyl 2-acetyloxybenzoate	[1]
Melting Point	96-97 °C	[3][4]
Boiling Point	198 °C at 11 Torr (mmHg)	[3][4]
Solubility	Insoluble in water; Soluble in alcohol, ether	[3]
Water Solubility	20 mg/L (at 21 °C)	[5]
Topological Polar Surface Area (TPSA)	52.60 Å ²	[2]
Canonical SMILES	<chem>CC(=O)OC1=CC=CC=C1C(=O)OC2=CC=CC=C2</chem>	[1][5]
InChI Key	PSBAIJVSCTZDDB-UHFFFAOYSA-N	[1][4]

Experimental Protocols

Synthesis Methodologies

The primary route for synthesizing **Phenyl acetylsalicylate** is through the esterification of salicylic acid and phenol.[1] Several catalytic systems can be employed to facilitate this reaction.

1. Acid-Catalyzed Esterification: This is a conventional method involving the reaction of salicylic acid with phenol in the presence of a strong acid catalyst.

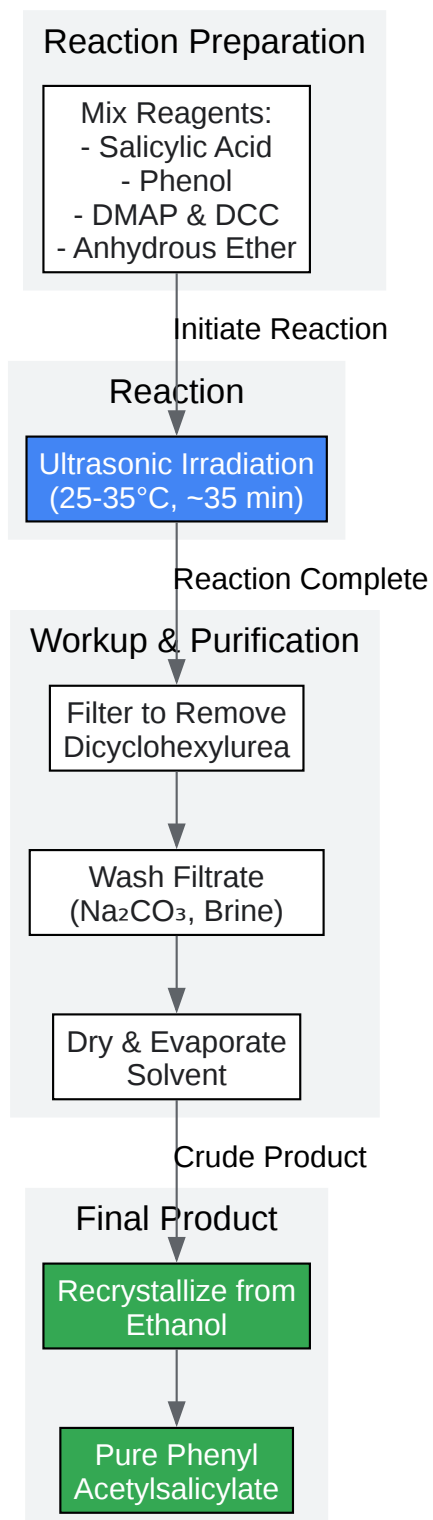
- Catalysts: Concentrated sulfuric acid (H₂SO₄), phosphoryl chloride (POCl₃), or thionyl chloride (SOCl₂) are commonly used.[1]

- General Protocol (using Thionyl Chloride):
 - Combine salicylic acid and a solvent such as benzonitrile in a reaction vessel.[6]
 - Heat the mixture to approximately 145°C.[6]
 - Slowly add thionyl chloride to the solution.
 - Maintain the reaction temperature at a lower level (e.g., 75°C) for several hours to complete the reaction.[1]
 - Upon completion, the product can be isolated through extraction and purified by recrystallization.[6]

2. Ultrasonic-Assisted Synthesis with DCC/DMAP: This modern approach significantly reduces reaction times and improves yields.

- Reagents: Salicylic acid, phenol, 4-dimethylaminopyridine (DMAP), dicyclohexylcarbodiimide (DCC), and a solvent like anhydrous ether.[1][7]
- Protocol:
 - Mix salicylic acid, phenol, DMAP, and DCC in anhydrous ether.[7]
 - Subject the mixture to ultrasonic irradiation at a controlled temperature (e.g., 25–35°C).[1]
 - The reaction proceeds rapidly, often completing within 35-40 minutes, forming a solid precipitate (dicyclohexylurea).[1]
 - Filter the mixture to remove the solid byproduct.
 - Wash the filtrate with a sodium carbonate solution and then with brine.[7]
 - Dry the organic layer and evaporate the solvent to obtain the crude product.
 - Purify the crude solid by recrystallization from ethanol to yield white crystals of **Phenyl acetylsalicylate**. [7] This method has been reported to achieve yields of over 85%. [1]

Ultrasonic-Assisted Synthesis Workflow

[Click to download full resolution via product page](#)Caption: Workflow for the ultrasonic-assisted synthesis of **Phenyl acetylsalicylate**.

Analytical Techniques

Characterization and quantification of **Phenyl acetylsalicylate** rely on standard analytical methods.

- Vibrational Spectroscopy (FT-IR & FT-Raman):
 - Methodology: Fourier Transform Infrared (FT-IR) and FT-Raman spectroscopy are used to identify functional groups. The sample is analyzed to measure the absorption or scattering of infrared radiation.
 - Key Spectral Features: The FT-IR spectrum is characterized by two distinct carbonyl (C=O) stretching bands from the acetate group and the phenyl ester linkage.^[1] FT-Raman spectroscopy is effective for observing the symmetric "ring breathing" vibrations of the two phenyl rings, which typically produce a sharp signal around 1000-1045 cm^{-1} .^[1]
- Gas Chromatography (GC):
 - Methodology: A gas chromatography method with flame-ionization detection (GC-FID) can be used for quantitative analysis.^[8] The sample is vaporized and passed through a capillary column (e.g., HP-5 with a diphenyl-dimethylpolysiloxane stationary phase) using an inert carrier gas like nitrogen.^[8]
 - Application: This technique is suitable for determining the purity of **Phenyl acetylsalicylate** in a drug substance. The method can be validated for specificity, linearity, and precision.^[8]
- High-Performance Liquid Chromatography (HPLC):
 - Methodology: Reversed-phase HPLC (RP-HPLC) is a versatile technique for analyzing **Phenyl acetylsalicylate** and its potential degradation products. A C18 column is typically used with a mobile phase consisting of an acetonitrile and water mixture, adjusted to an acidic pH with an acid like phosphoric acid.^[9] Detection is commonly performed using a UV-Vis detector.^[9]
 - Application: HPLC can simultaneously determine **Phenyl acetylsalicylate** and its hydrolysis products, such as salicylic acid.^[9]

Chemical Pathways and Mechanisms

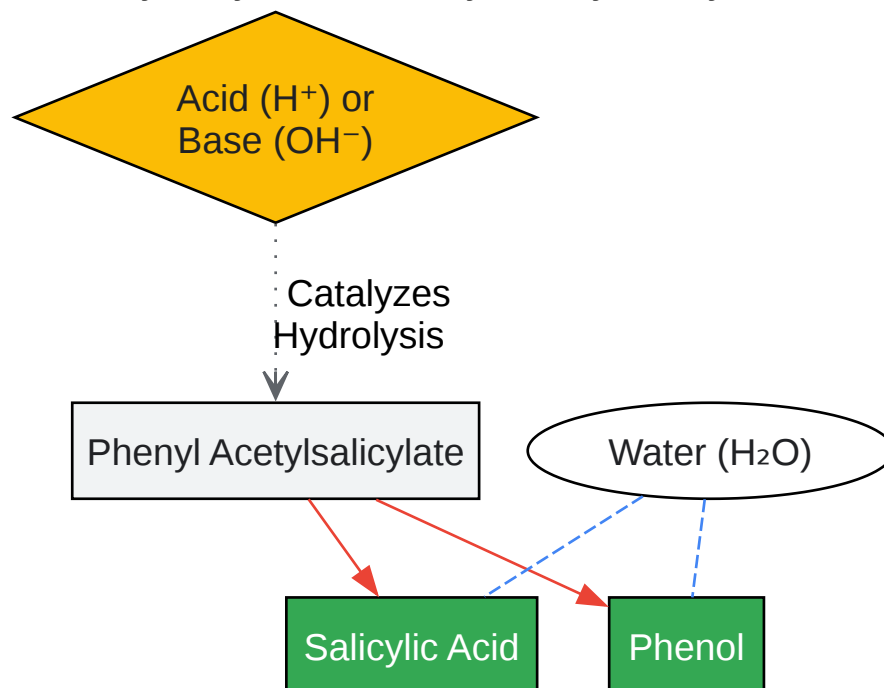
Hydrolytic Cleavage Pathway

The ester linkages in **Phenyl acetylsalicylate** are susceptible to hydrolysis, which breaks the molecule down into salicylic acid and phenol.^[1] This process can be catalyzed by either acids or bases.^[1] The instability of phenyl esters towards hydrolysis is a well-known characteristic.^[10]

Acid-Catalyzed Hydrolysis: In an acidic aqueous environment, the hydrolysis proceeds via a mechanism where the carbonyl oxygen of the ester is first protonated. This protonation increases the electrophilicity of the carbonyl carbon, making it more susceptible to nucleophilic attack by a water molecule. This leads to the formation of a tetrahedral intermediate, which subsequently collapses to yield salicylic acid and phenol.^[1]

Intramolecular Catalysis: Studies on the hydrolysis of aspirin, a closely related molecule, suggest that the carboxylate group can act as an intramolecular general base catalyst.^[11] This mechanism involves the carboxylate group abstracting a proton from the attacking water molecule, thereby increasing its nucleophilicity and facilitating the hydrolysis of the adjacent ester linkage.^[11] It is plausible that **Phenyl acetylsalicylate** could undergo a similar intramolecularly catalyzed hydrolysis under certain pH conditions.

Hydrolysis of Phenyl Acetylsalicylate



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Caption: Acid or base-catalyzed hydrolysis pathway of **Phenyl acetylsalicylate**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Phenyl Acetylsalicylate (CAS 134-55-4)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085901#phenyl-acetylsalicylate-cas-number-134-55-4-properties]

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